

Personal protective equipment for handling 2-Mercaptopropionic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Mercaptopropionic acid

Cat. No.: B108652

[Get Quote](#)

Essential Safety and Handling Guide for 2-Mercaptopropionic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for handling **2-Mercaptopropionic acid**. Adherence to these procedures is critical for ensuring laboratory safety and minimizing risk.

Hazard Identification and Classification

2-Mercaptopropionic acid is a hazardous chemical requiring careful handling.^{[1][2]} It is classified as a combustible liquid that is harmful if swallowed, causes severe skin burns and eye damage, may cause an allergic skin reaction, and may cause respiratory irritation.^{[1][2]} It is also corrosive to metals.^{[1][2]}

GHS Hazard Classification

Hazard Class	Category
Flammable Liquids	Category 4
Acute Toxicity, Oral	Category 4
Skin Corrosion/Irritation	Category 1A/1B
Serious Eye Damage/Irritation	Category 1
Skin Sensitization	Category 1
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)
Corrosive to metals	Category 1

Hazard Statements

- H227: Combustible liquid.
- H290: May be corrosive to metals.[3]
- H302: Harmful if swallowed.[3]
- H314: Causes severe skin burns and eye damage.[4]
- H317: May cause an allergic skin reaction.[3]
- H318: Causes serious eye damage.
- May cause respiratory irritation.[1][2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **2-Mercaptopropionic acid**. The following table outlines the required equipment.

Body Part	Required PPE	Specifications
Eyes/Face	Safety goggles and face shield	Tightly fitting safety goggles.[4] [5] Face shield (8-inch minimum).[4][5] Must be approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). [4][5]
Skin	Chemical-resistant gloves and protective clothing	Handle with gloves that have been inspected prior to use.[4] [6] Use proper glove removal technique.[5][6] A complete suit protecting against chemicals is required.[4] The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[4]
Respiratory	Respirator	Required when vapors/aerosols are generated.[6] Use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls.[4] If the respirator is the sole means of protection, use a full-face supplied air respirator.[4][5]

Handling and Storage

Proper handling and storage are crucial to prevent accidents and exposure.

Handling:

- Use only in a chemical fume hood.[7]
- Avoid breathing mist, vapors, or spray.[1][4]
- Do not get in eyes, on skin, or on clothing.
- Wash hands thoroughly after handling.[1]
- Keep away from open flames, hot surfaces, and sources of ignition.[1][6]
- Take precautionary measures against static discharge.[6]

Storage:

- Store in a cool, dry, and well-ventilated place.[1][4]
- Keep containers tightly closed.[4][6]
- Store in a corrosive-resistant container with a resistant inner liner.[3]
- Store locked up.[3][6]
- Incompatible materials include strong oxidizing agents, strong bases, and strong reducing agents.[1]

Emergency Procedures

Immediate and appropriate response to an emergency can significantly mitigate harm.

Emergency Situation	Procedure
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[1] Remove contact lenses if present and easy to do.[4] Continue rinsing.[4] Immediate medical attention is required.[1]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes.[1] Remove and wash contaminated clothing and gloves before reuse. [1] Call a physician immediately.[1]
Inhalation	Remove to fresh air.[1] If not breathing, give artificial respiration.[1] Do not use mouth-to-mouth method if the victim ingested or inhaled the substance.[1] Call a physician or poison control center immediately.
Ingestion	Do NOT induce vomiting.[4] Rinse mouth with water.[4] Never give anything by mouth to an unconscious person.[4] Call a physician or poison control center immediately.
Spill	Evacuate personnel to safe areas.[4] Ensure adequate ventilation.[4] Remove all sources of ignition.[1][4] Soak up with inert absorbent material and dispose of as hazardous waste.[1] Do not let product enter drains.[4]
Fire	Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish.[6] Wear self-contained breathing apparatus for firefighting if necessary.[4]

Disposal Plan

All waste materials must be handled as hazardous waste.

- Chemical Waste: Dispose of contents and container to an approved waste disposal plant.[1]
[6] This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[4] Offer surplus and non-recyclable solutions to a licensed disposal company.[4]
- Contaminated PPE: Dispose of contaminated gloves and other protective equipment as hazardous waste in accordance with applicable laws and good laboratory practices.[4][6]

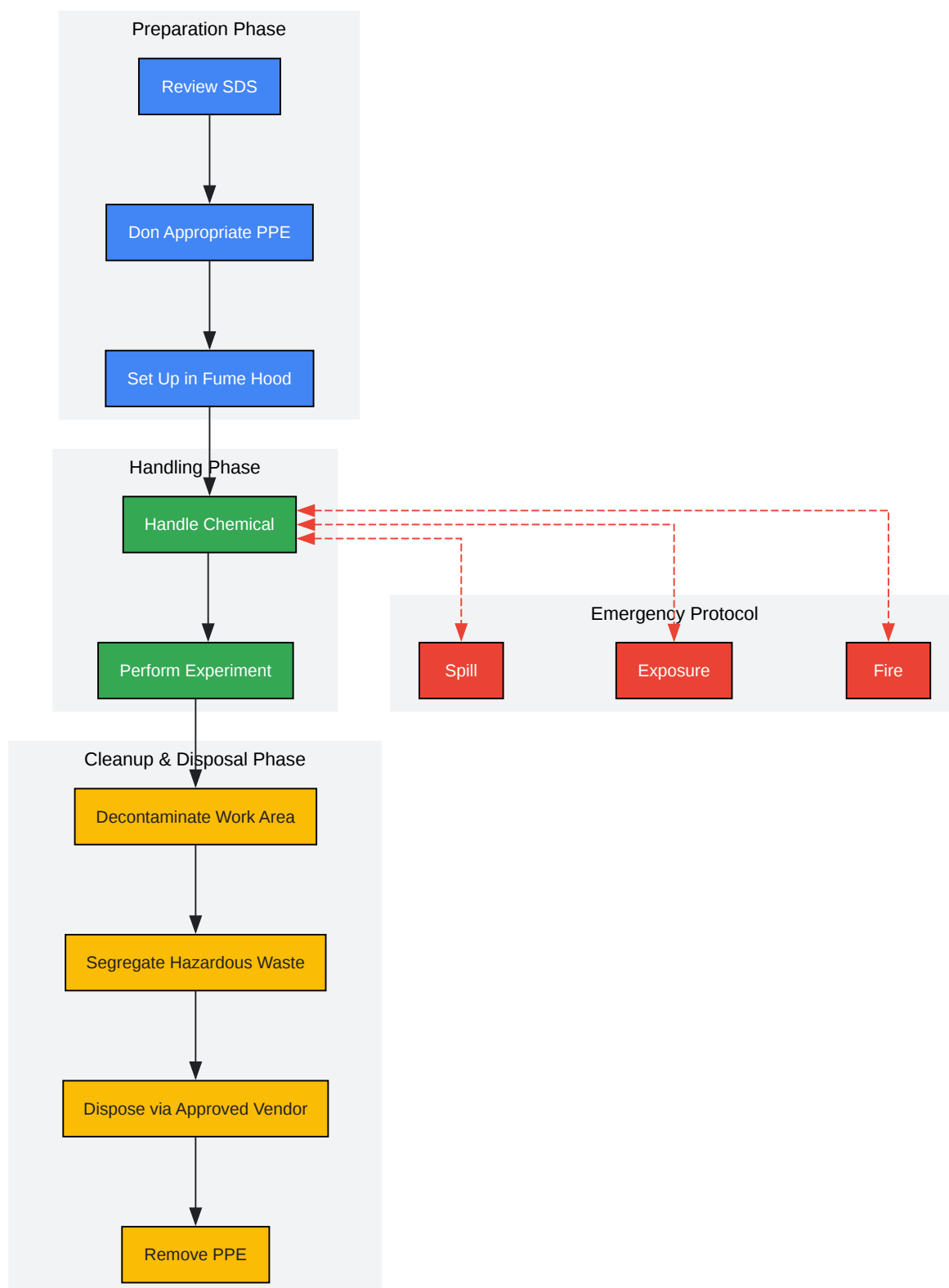
Experimental Protocol: Titration for Purity Assay

To determine the purity of **2-Mercaptopropionic acid**, a titration can be performed as follows:

- Accurately weigh approximately 1 g of the **2-Mercaptopropionic acid** sample.
- Transfer the sample to a 250 mL Erlenmeyer flask.
- Add 75 mL of water to the flask.
- Add a few drops of phenolphthalein indicator.
- Titrate with a standardized 0.5 M NaOH solution until a persistent pink color is observed.
- Record the volume of NaOH solution used.
- Calculate the purity: Each mL of 0.5 M NaOH solution is equivalent to 53.08 mg of **2-Mercaptopropionic acid**. [8]

Visual Workflow for Handling 2-Mercaptopropionic Acid

The following diagram illustrates the logical workflow for the safe handling of **2-Mercaptopropionic acid**, from preparation to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **2-Mercaptopropionic Acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. fishersci.com [fishersci.com]
- 3. echemi.com [echemi.com]
- 4. cdhfinechemical.com [cdhfinechemical.com]
- 5. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. Propanoic acid,2-mercapto- MSDS CasNo.79-42-5 [lookchem.com]
- 8. 2-Mercaptopropionic acid | 79-42-5 [chemicalbook.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Mercaptopropionic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108652#personal-protective-equipment-for-handling-2-mercaptopropionic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com